

# An In-depth Technical Guide to N5,N5-Dimethylpyridine-2,5-diamine

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## Compound of Interest

Compound Name: *N5,N5-Dimethylpyridine-2,5-diamine*

CAS No.: 39856-52-5

Cat. No.: B1275426

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**Abstract:** This technical guide provides a comprehensive overview of **N5,N5-Dimethylpyridine-2,5-diamine**, a substituted pyridine derivative of significant interest in synthetic and medicinal chemistry. The document details its core physicochemical properties, including its precise molecular weight, and outlines established analytical methodologies for its characterization. Furthermore, it explores its applications as a versatile building block in the synthesis of pharmaceuticals and advanced materials, supported by detailed experimental protocols and safety considerations. This guide is intended for researchers, chemists, and drug development professionals engaged in fields requiring advanced heterocyclic intermediates.

## Introduction and Core Compound Identity

**N5,N5-Dimethylpyridine-2,5-diamine** is a substituted aromatic diamine built upon a pyridine core. Its structure is characterized by a primary amino group at the 2-position and a dimethylamino group at the 5-position. This specific arrangement of electron-donating groups on the pyridine ring imparts unique electronic properties and reactivity, making it a valuable intermediate in organic synthesis.[1] The primary amino group serves as a key handle for a wide range of chemical modifications, while the dimethylamino group influences the molecule's

basicity and electron density.[1] This compound, identified by the CAS Number 39856-52-5, serves as a versatile building block for more complex molecules.[2][3][4]

The dihydrochloride salt form is also utilized in research, offering enhanced water solubility which can be advantageous in certain experimental contexts.[4] Its applications span from the development of dyes and pigments to its use as a ligand in coordination chemistry for creating metal complexes used in catalysis and materials science.[1][5]

## Molecular Structure

The structural representation of **N5,N5-Dimethylpyridine-2,5-diamine** is crucial for understanding its chemical behavior.

Caption: Chemical structure of **N5,N5-Dimethylpyridine-2,5-diamine**.

## Physicochemical and Computed Properties

A precise understanding of the molecular properties of **N5,N5-Dimethylpyridine-2,5-diamine** is fundamental for its application in quantitative scientific research. The key identifiers and properties are summarized below.

| Property          | Value                                         | Source                             |
|-------------------|-----------------------------------------------|------------------------------------|
| Molecular Formula | C <sub>7</sub> H <sub>11</sub> N <sub>3</sub> | PubChem[6], CymitQuimica[7]        |
| Molecular Weight  | 137.18 g/mol                                  | PubChem[6]                         |
| Monoisotopic Mass | 137.0953 Da                                   | PubChem[6]                         |
| CAS Number        | 39856-52-5                                    | SIELC Technologies[2], ChemWhat[3] |
| Appearance        | Liquid                                        | CymitQuimica[7]                    |
| Purity            | ≥98% (Typical)                                | CymitQuimica[7]                    |
| XLogP3-AA         | 0.6                                           | PubChem[6]                         |
| InChI Key         | OLYQLAFJZQNFCCK-UHFFFAOYSA-N                  | SIELC Technologies[2]              |

## Synthesis and Purification Workflow

The primary synthesis route for **N5,N5-Dimethylpyridine-2,5-diamine** typically involves the methylation of the precursor, pyridine-2,5-diamine. While specific patented methods may vary, a generalized laboratory-scale procedure provides a framework for its preparation.

## Synthesis Protocol: Methylation of Pyridine-2,5-diamine

This protocol is a representative synthesis; researchers should consult specific literature for optimization and safety procedures.

Objective: To synthesize **N5,N5-Dimethylpyridine-2,5-diamine** via methylation.

Materials:

- Pyridine-2,5-diamine
- Methylating agent (e.g., methyl iodide, dimethyl sulfate)
- Anhydrous solvent (e.g., THF, DMF)
- Base (e.g., NaH, K<sub>2</sub>CO<sub>3</sub>)
- Deionized water
- Dilute acid (for quenching)
- Organic solvent for extraction (e.g., ethyl acetate)
- Drying agent (e.g., anhydrous MgSO<sub>4</sub>)

Procedure:

- **Reaction Setup:** In a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet, dissolve pyridine-2,5-diamine in the appropriate anhydrous solvent.
- **Addition of Base:** Add the base to the solution and stir to form the corresponding anion.

- Methylation: Slowly add the methylating agent to the reaction mixture under stirring.[4] The reaction is often exothermic and may require cooling.
- Reflux: Maintain the reaction at reflux for several hours to ensure complete conversion.[4] Monitor reaction progress using Thin Layer Chromatography (TLC).
- Quenching: After completion, cool the reaction to room temperature and carefully quench by adding water or a dilute acid.[4]
- Extraction: Transfer the mixture to a separatory funnel and extract the product into an organic solvent like ethyl acetate.
- Purification: Wash the combined organic layers with brine, dry over an anhydrous drying agent, and concentrate under reduced pressure. The crude product can be purified via column chromatography or recrystallization to yield the final product.[4]

Caption: Generalized workflow for the synthesis and purification of the target compound.

## Analytical Characterization

To ensure the identity and purity of synthesized **N5,N5-Dimethylpyridine-2,5-diamine**, a suite of analytical techniques is employed. Commercial suppliers often provide access to analytical data such as NMR, HPLC, and LC-MS for their products.[8]

## High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method for assessing the purity of the compound. A reverse-phase (RP) method is typically suitable.

Protocol: Reverse-Phase HPLC Analysis

- Column: Newcrom R1 or equivalent C18 column.[2]
- Mobile Phase: A gradient of acetonitrile and water, often with an acid modifier like phosphoric acid or formic acid for Mass Spectrometry compatibility.[2]
- Detection: UV detection at an appropriate wavelength (e.g., 254 nm).

- Flow Rate: 1.0 mL/min.
- Injection Volume: 5-10  $\mu$ L.
- Analysis: The purity is determined by integrating the area of the product peak relative to the total peak area in the chromatogram. This method is scalable and can be adapted for preparative separation to isolate impurities.[\[2\]](#)

## Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight of the compound. When coupled with liquid chromatography (LC-MS), it provides a powerful tool for both identification and purity assessment. Predicted  $m/z$  values for various adducts can be used for confirmation.[\[9\]](#)

- Expected  $[M+H]^+$ : 138.10257  $m/z$ [\[9\]](#)
- Expected  $[M+Na]^+$ : 160.08451  $m/z$ [\[9\]](#)

## Applications in Research and Development

**N5,N5-Dimethylpyridine-2,5-diamine** is a key intermediate in several areas of chemical and biological research.

- **Pharmaceutical Development:** The compound serves as a building block for creating more complex molecules with potential therapeutic properties.[\[4\]](#)[\[5\]](#) Its derivatives have been investigated for antimicrobial and anticancer activities, often functioning as enzyme inhibitors by binding to the active sites of specific proteins.[\[1\]](#)[\[4\]](#)
- **Materials Science:** As a pyridine diamine, it is used as a ligand for synthesizing metal complexes with applications in catalysis.[\[1\]](#) Furthermore, it can be used as a monomer in the creation of advanced polymers, such as polyimides, where the pyridine unit can enhance thermal resistance and solubility.[\[1\]](#)
- **Dye Synthesis:** Its aromatic diamine structure makes it a valuable precursor in the development of dyes and pigments.[\[5\]](#)

## Safety and Handling

**N5,N5-Dimethylpyridine-2,5-diamine** requires careful handling due to its potential hazards. According to the Globally Harmonized System (GHS) classifications, it is associated with the following warnings:

- H302: Harmful if swallowed.[6]
- H315: Causes skin irritation.[6]
- H318: Causes serious eye damage.[6]
- H335: May cause respiratory irritation.[6]

Handling Recommendations:

- Work in a well-ventilated fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
- Avoid inhalation of vapors and direct contact with skin and eyes.
- Store in a tightly sealed container in a cool, dry place away from incompatible materials.

## Conclusion

**N5,N5-Dimethylpyridine-2,5-diamine**, with a molecular weight of 137.18 g/mol, is more than a simple chemical entity.[6] It is a strategically important building block whose unique structural features are leveraged in diverse fields, from medicinal chemistry to materials science. Its synthesis, while straightforward, requires careful control and purification. The analytical methods outlined provide a robust framework for quality control, ensuring its suitability for high-level research and development. Adherence to strict safety protocols is mandatory when handling this compound. This guide serves as a foundational resource for scientists and researchers utilizing this versatile pyridine derivative in their work.

## References

- **N5,N5-Dimethylpyridine-2,5-diamine** | C7H11N3 | CID 5743468 - PubChem. National Center for Biotechnology Information. [[Link](#)]

- **N5,N5-Dimethylpyridine-2,5-diamine** - SIELC Technologies. SIELC Technologies. [[Link](#)]
- **N5,N5-dimethylpyridine-2,5-diamine** CAS#: 39856-52-5; ChemWhat Code: 348891. ChemWhat. [[Link](#)]
- **N5,N5-Dimethylpyridine-2,5-diamine** - MySkinRecipes. MySkinRecipes. [[Link](#)]
- **N5,n5-dimethylpyridine-2,5-diamine** (C7H11N3) - PubChemLite. PubChemLite. [[Link](#)]

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## Sources

- 1. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 2. **N5,N5-Dimethylpyridine-2,5-diamine** | SIELC Technologies [[sielc.com](https://sielc.com)]
- 3. [chemwhat.com](https://chemwhat.com) [[chemwhat.com](https://chemwhat.com)]
- 4. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 5. **N5,N5-Dimethylpyridine-2,5-diamine** [[myskinrecipes.com](https://myskinrecipes.com)]
- 6. **N5,N5-Dimethylpyridine-2,5-diamine** | C7H11N3 | CID 5743468 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 7. **5-N,5-N-dimethylpyridine-2,5-diamine** | CymitQuimica [[cymitquimica.com](https://cymitquimica.com)]
- 8. **39856-52-5**|**N5,N5-Dimethylpyridine-2,5-diamine**|BLD Pharm [[bldpharm.com](https://bldpharm.com)]
- 9. PubChemLite - **N5,n5-dimethylpyridine-2,5-diamine** (C7H11N3) [[pubchemlite.lcsb.uni.lu](https://pubchemlite.lcsb.uni.lu)]
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